

Applications of Ethyl 10(Z),13(Z)-nonadecadienoate in cosmetics and pharmaceuticals

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | Ethyl 10(Z),13(Z)-nonadecadienoate |
| Cat. No.: | B15546770 |

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Ethyl 10(Z),13(Z)-nonadecadienoate: Applications in Cosmetics and Pharmaceuticals

Disclaimer: Limited direct experimental data is publicly available for **Ethyl 10(Z),13(Z)-nonadecadienoate**. The following application notes and protocols are based on the established properties of structurally similar polyunsaturated fatty acid esters and are provided as illustrative examples for research and development purposes.

Introduction

Ethyl 10(Z),13(Z)-nonadecadienoate is a polyunsaturated fatty acid (PUFA) ester. Its structure, featuring a C19 carbon chain with two cis double bonds, suggests potential for beneficial applications in both cosmetics and pharmaceuticals. PUFA esters are known for their emollient, skin barrier-enhancing, and anti-inflammatory properties. This document outlines potential applications, presents hypothetical data, and provides detailed experimental protocols to guide research in these areas.

Cosmetic Applications

Application Note 1: Emollient and Skin Barrier Function

Ethyl 10(Z),13(Z)-nonadecadienoate is proposed as a functional emollient in cosmetic formulations. Its unsaturated nature suggests it can integrate into the lipid matrix of the stratum corneum, helping to improve skin softness, hydration, and barrier integrity.

Key Proposed Attributes:

- Emolliency: Provides a non-greasy, smooth feel to skin.
- Skin Barrier Repair: May enhance the synthesis of key lipids like ceramides, which are crucial for a healthy skin barrier.[1][2]
- Moisture Retention: By reinforcing the skin barrier, it can help reduce transepidermal water loss (TEWL).[1]

Hypothetical Efficacy Data:

To evaluate its efficacy, a prototype cream containing 2% **Ethyl 10(Z),13(Z)-nonadecadienoate** could be tested on human volunteers. The following table summarizes potential expected outcomes compared to a placebo cream.

| Parameter | Baseline | After 4 Weeks (Placebo) | After 4 Weeks (2% Ethyl 10(Z),13(Z)- nonadecadienoate) |
|--|----------|----------------------------|--|
| Skin Hydration (Corneometer units) | 35 ± 5 | 38 ± 5 | 55 ± 6 |
| Transepidermal Water Loss (g/m ² /h) | 15 ± 2 | 14 ± 2 | 8 ± 1.5 |
| Skin Roughness (Arbitrary Units) | 80 ± 10 | 75 ± 9 | 50 ± 8 |

Experimental Protocol 1: In Vitro Assessment of Skin Barrier Function using Human Skin Explants

This protocol describes a method to assess the effect of **Ethyl 10(Z),13(Z)-nonadecadienoate** on skin barrier integrity by measuring Transepidermal Water Loss (TEWL).[3][4][5]

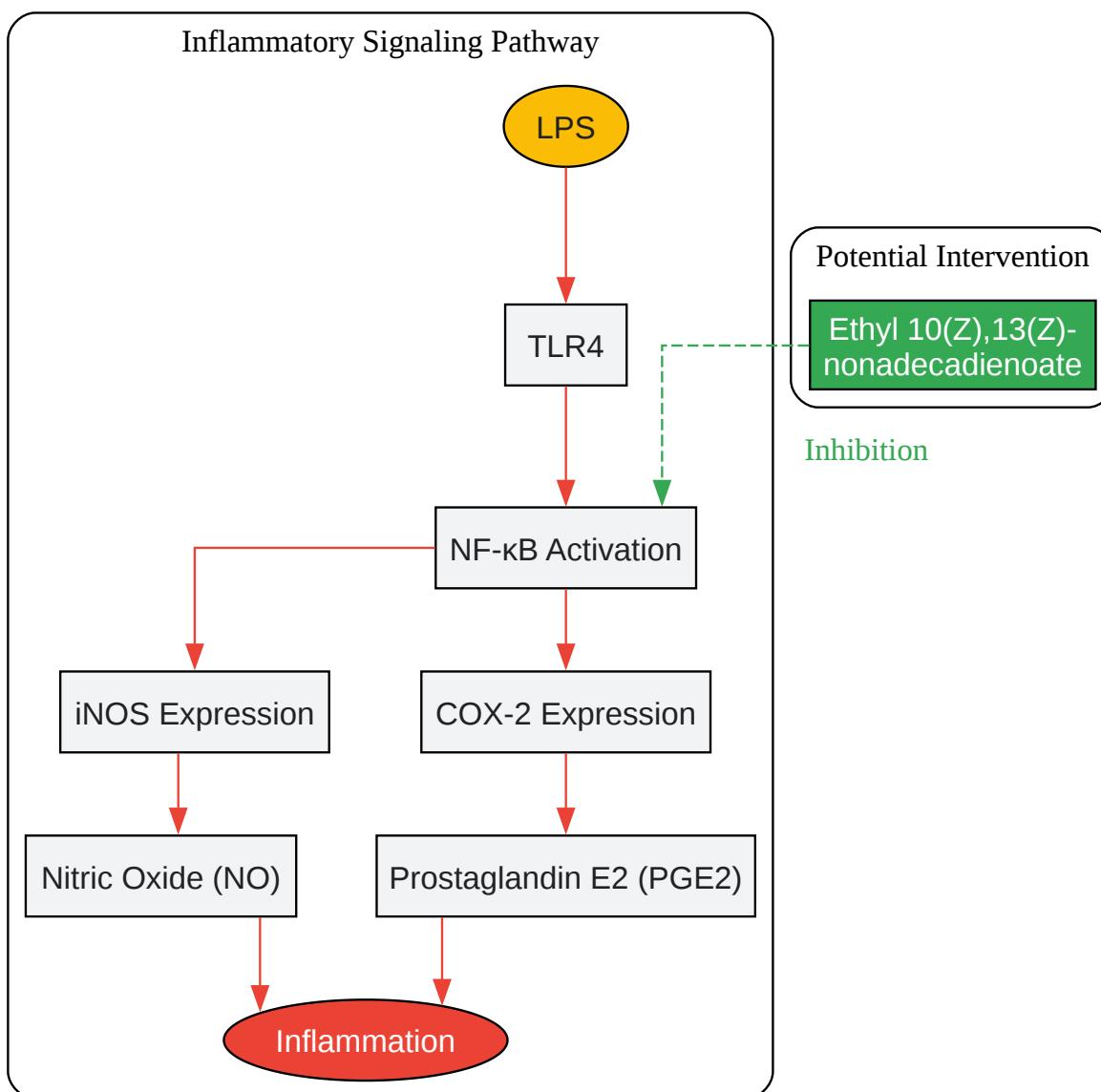
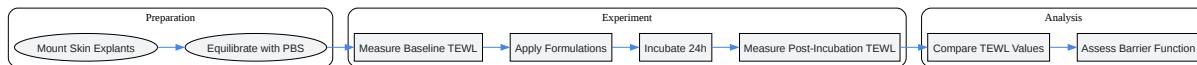
Materials:

- Full-thickness human skin explants
- Franz diffusion cells
- Phosphate-buffered saline (PBS)
- Test formulation (e.g., 2% **Ethyl 10(Z),13(Z)-nonadecadienoate** in a suitable vehicle)
- Placebo formulation (vehicle only)
- TEWL measurement device (e.g., Tewameter®)
- Sodium dodecyl sulfate (SDS) for barrier disruption (positive control)

Procedure:

- Mount skin explants in Franz diffusion cells with the stratum corneum facing upwards.
- Equilibrate the explants with PBS in the receptor chamber for 1 hour.
- Measure baseline TEWL for each explant.
- Apply a defined amount of the test formulation, placebo, or SDS solution to the skin surface.
- Incubate for 24 hours under controlled temperature and humidity.
- After incubation, gently remove any excess formulation.
- Measure TEWL again at specified time points (e.g., 24, 48, and 72 hours) to assess barrier recovery.

Data Analysis: Compare the TEWL values of the test formulation group with the placebo and SDS groups. A significant decrease in TEWL compared to the disrupted control would indicate a positive effect on skin barrier function.



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References

- 1. Diet and Skin Barrier: The Role of Dietary Interventions on Skin Barrier Function - PMC [pmc.ncbi.nlm.nih.gov]
- 2. skinvirtue.com.au [skinvirtue.com.au]
- 3. complexgenerics.org [complexgenerics.org]
- 4. Research Techniques Made Simple: Transepidermal Water Loss Measurement as a Research Tool - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vitro and in vivo trans-epidermal water loss evaluation following topical drug delivery systems application for pharmaceutical analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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